

# H-Gly-OBzl.TosOH: A Technical Guide to Stability and Storage

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## Compound of Interest

Compound Name: **H-Gly-OBzl.TosOH**

Cat. No.: **B056564**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for Glycine benzyl ester p-toluenesulfonate salt (**H-Gly-OBzl.TosOH**). The information presented herein is crucial for maintaining the integrity, purity, and efficacy of this compound in research and development settings.

## Core Stability Profile

**H-Gly-OBzl.TosOH** is generally considered a stable compound under appropriate storage conditions.<sup>[1][2]</sup> The stability is attributed to the salt formation between the basic amino group of glycine benzyl ester and the strong acid, p-toluenesulfonic acid. This salt formation enhances the stability of the amino acid ester.

However, like all chemical compounds, its stability is not absolute and can be influenced by environmental factors such as temperature, moisture, light, and incompatible materials.

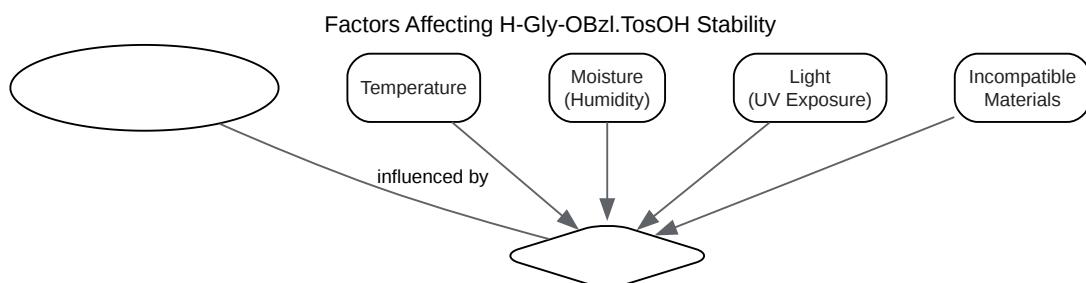
## Factors Influencing Stability

Several key factors can impact the long-term stability of **H-Gly-OBzl.TosOH**:

- Temperature: Elevated temperatures can accelerate degradation processes. While some sources suggest storage at room temperature is acceptable for short periods, colder temperatures are generally recommended for long-term storage to minimize any potential degradation.

- **Moisture (Hydrolysis):** The ester linkage in the glycine benzyl ester moiety is susceptible to hydrolysis, which would yield glycine, benzyl alcohol, and p-toluenesulfonic acid. The presence of moisture can facilitate this degradation pathway. Therefore, it is critical to store the compound in a dry environment.
- **Light (Photostability):** While specific photostability studies on **H-Gly-OBzI.TosOH** are not readily available, aryl tosylates, in general, can undergo photocleavage upon exposure to UV light.<sup>[3]</sup> This could potentially lead to the formation of undesired byproducts.
- **Incompatible Materials:** Contact with strong oxidizing agents and strong acids should be avoided, as they can lead to chemical reactions that degrade the compound.<sup>[1]</sup>

The interplay of these factors is crucial in determining the shelf-life and purity of **H-Gly-OBzI.TosOH**.



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Caption: Logical relationship of factors influencing the stability of **H-Gly-OBzI.TosOH**.

## Quantitative Stability and Storage Data

While specific long-term quantitative stability data for **H-Gly-OBzI.TosOH** is not extensively published, the following tables summarize the qualitative information and recommended storage conditions gathered from various sources.

Table 1: Qualitative Stability Information

Parameter	Observation	Source(s)
General Stability	Stable under recommended storage conditions.	[1][2]
Incompatible Materials	Strong oxidizing agents, Strong acids.	[1]
Hazardous Decomposition	Under fire conditions: Carbon oxides (CO, CO <sub>2</sub> ), Nitrogen oxides (NO <sub>x</sub> ), Sulphur oxides.	[2]

Table 2: Recommended Storage Conditions

Storage Condition	Recommendation	Source(s)
Temperature	Store in a cool, dry place.	
-20°C		
0-8 °C		
Atmosphere	Keep container tightly closed.	[1]
Store in a well-ventilated place.	[1]	
Keep dry.	[1]	
Light	Store protected from light (general recommendation for photosensitive compounds).	

## Potential Degradation Pathways

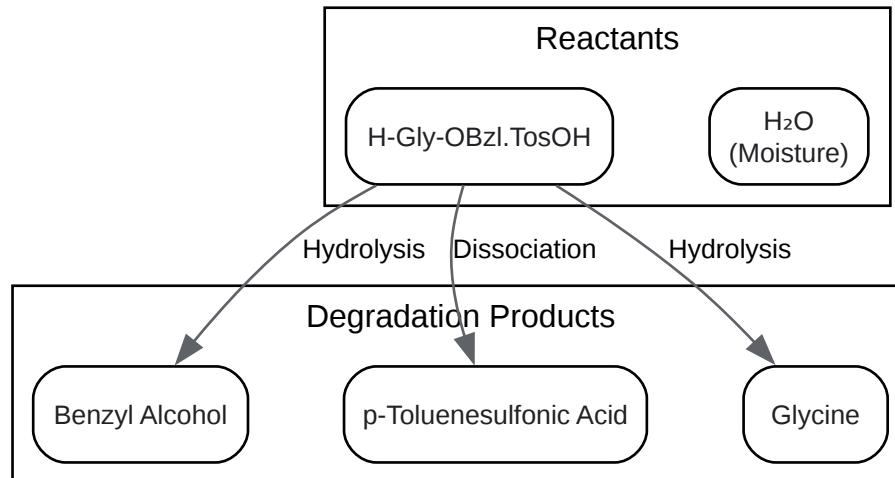
Based on the chemical structure of **H-Gly-OBzl.TosOH**, two primary degradation pathways can be postulated under adverse conditions: hydrolysis of the benzyl ester and potential photocleavage of the tosylate group.

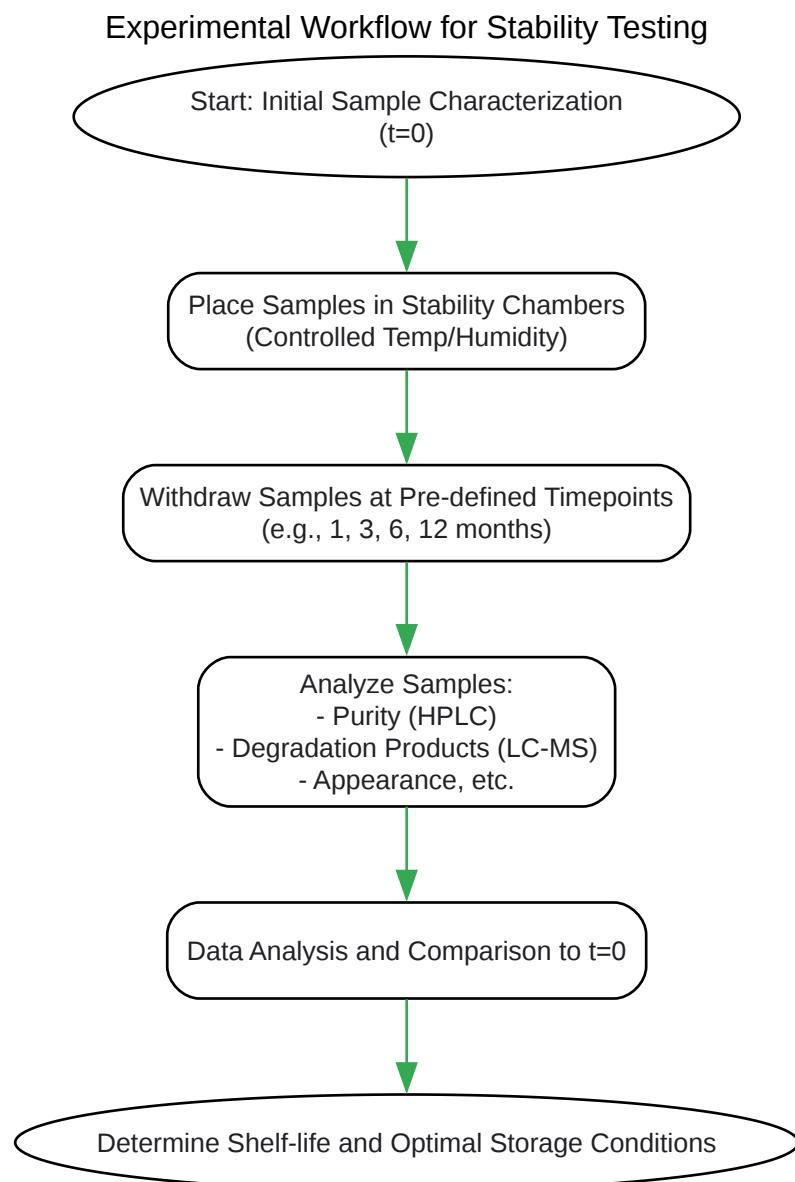
## Hydrolytic Degradation

The ester bond is the most likely point of degradation, especially in the presence of moisture.

This hydrolysis reaction would result in the cleavage of the benzyl ester, yielding glycine, benzyl alcohol, and p-toluenesulfonic acid.

## Potential Hydrolytic Degradation of H-Gly-OBzl.TosOH



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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
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